

# The Discovery and Synthesis of 2-Methyl-1-heptene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methyl-1-heptene

Cat. No.: B091929

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## Abstract

This technical guide provides a comprehensive historical and technical overview of **2-Methyl-1-heptene**. While a singular "discovery" paper remains elusive, this document traces its probable first synthesis to the broader exploration of olefin synthesis in the 1940s. Detailed experimental protocols for its preparation via the Grignard reaction, a summary of its physical and chemical properties, and an analysis of its limited role in biological systems are presented. This guide is intended to serve as a thorough resource for professionals in chemistry and drug development.

## Historical Context and Discovery

The precise moment of discovery for **2-Methyl-1-heptene** is not clearly documented in a single, dedicated publication. Its emergence is intertwined with the extensive research into hydrocarbon synthesis and the development of new methods for creating olefins in the mid-20th century. Key among these were the investigations into the reactions of Grignard reagents with allylic chlorides.

Pioneering work by Albert L. Henne, Henry H. Chanan, and Amos Turk in 1941 detailed the synthesis of various olefins using this methodology. While their paper does not specifically name **2-Methyl-1-heptene**, it lays the foundational synthetic principles. Subsequently, the comprehensive work by Cecil E. Board, Albert L. Henne, and their colleagues at The Ohio State University, particularly their 1949 publication in *Industrial & Engineering Chemistry*,

provides detailed characterization of numerous hydrocarbons synthesized via Grignard reagents. It is highly probable that **2-Methyl-1-heptene** was first synthesized and characterized as part of these systematic studies on olefin production.

## Physicochemical Properties

**2-Methyl-1-heptene** is a colorless, highly flammable liquid. Its key quantitative properties are summarized in the table below, compiled from various sources.

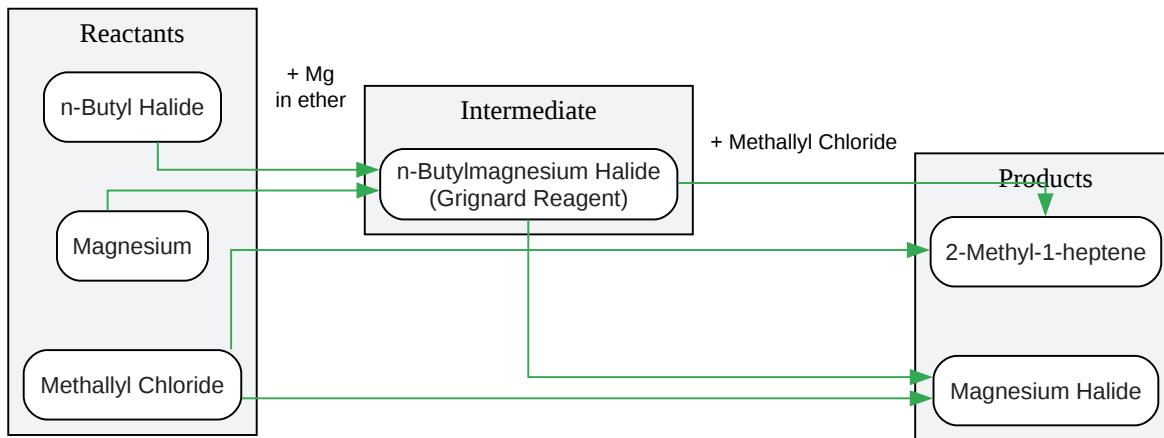
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	--INVALID-LINK--
Molecular Weight	112.21 g/mol	--INVALID-LINK--
CAS Number	15870-10-7	--INVALID-LINK--
Boiling Point	117-120 °C	--INVALID-LINK--
Density	0.713 g/mL at 25 °C	--INVALID-LINK--
Refractive Index (n <sub>20</sub> /D)	1.411	--INVALID-LINK--
Melting Point	-87.38 °C	--INVALID-LINK--
Vapor Pressure	38 mmHg at 37.7 °C	--INVALID-LINK--
Flash Point	10 °C (50 °F) - closed cup	--INVALID-LINK--

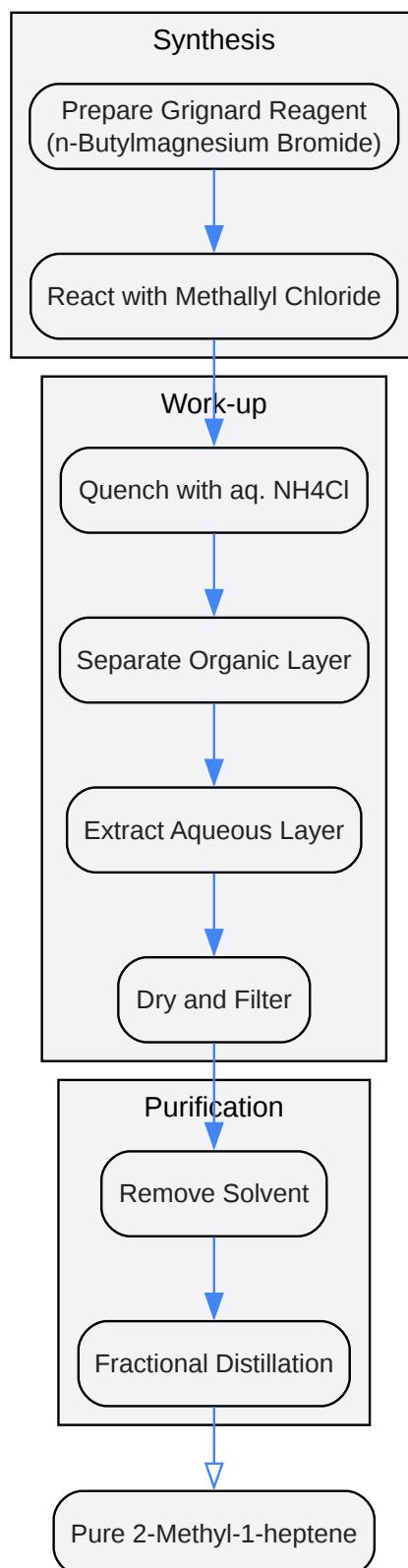
## Synthesis of 2-Methyl-1-heptene

The most historically significant and reliable method for the synthesis of **2-Methyl-1-heptene** is the reaction of a Grignard reagent with an appropriate allylic chloride. Specifically, the reaction of n-butylmagnesium halide with methallyl chloride yields the target compound.

## General Reaction Pathway

The overall reaction can be depicted as follows:



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